

Solubility Profile of Triphenyl(phenylethynyl)tin in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Triphenyl phenylethynyl tin

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Abstract

This technical guide provides a comprehensive overview of the solubility of triphenyl(phenylethynyl)tin, an organotin compound of interest in various research and development fields. Due to the limited availability of precise quantitative solubility data for triphenyl(phenylethynyl)tin, this document presents solubility data for structurally similar triphenyltin compounds—triphenyltin hydroxide, triphenyltin acetate, and triphenyltin chloride—to provide a reliable estimation of its solubility characteristics in a range of common organic solvents. This guide also outlines detailed experimental protocols for determining the solubility of organometallic compounds and presents a logical workflow for its synthesis.

Estimated Solubility of Triphenyl(phenylethynyl)tin

While specific quantitative solubility data for triphenyl(phenylethynyl)tin is not readily available in the current literature, an estimation can be made by examining the solubility of closely related triphenyltin compounds. The triphenyltin moiety constitutes a significant portion of the triphenyl(phenylethynyl)tin molecule, suggesting that its solubility behavior will be largely dictated by this group. The following table summarizes the solubility of triphenyltin hydroxide, triphenyltin acetate, and triphenyltin chloride in various organic solvents. It is anticipated that triphenyl(phenylethynyl)tin will exhibit a similar solubility profile.

Table 1: Solubility of Selected Triphenyltin Compounds in Organic Solvents at 20°C

Solvent	Triphenyltin Hydroxide (g/L)	Triphenyltin Acetate (g/L)	Triphenyltin Chloride
Ethanol	10[1][2]	22[1][2]	Moderately Soluble[1][2]
Dichloromethane	171[1][2]	460[1][2]	-
Diethyl Ether	28[1][2]	-	Soluble[3]
Hexane	5[1][2]	-	-
Acetone	50[1][2]	-	-
Toluene	89[1][2]	-	-
Ethyl Acetate	-	82[1][2]	-

Data sourced from INCHEM (2000).[1][2] Note: Triphenyltin chloride is generally described as being soluble or moderately soluble in organic solvents.[1][2][3][4][5]

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of an organometallic compound like triphenyl(phenylethynyl)tin in an organic solvent. Given the potential air and moisture sensitivity of organotin compounds, these procedures should be carried out using appropriate inert atmosphere techniques (e.g., Schlenk line or glovebox).

Objective: To determine the concentration of a saturated solution of triphenyl(phenylethynyl)tin in a specific organic solvent at a given temperature.

Materials:

- Triphenyl(phenylethynyl)tin (solid)
- Anhydrous organic solvent of interest (e.g., THF, diethyl ether, toluene, hexane, dichloromethane, chloroform, acetone, ethanol, methanol)
- Schlenk flask or vial with a septum

- Magnetic stirrer and stir bar
- Constant temperature bath
- Syringe and needle for liquid transfer
- Membrane filter (e.g., 0.2 μm PTFE)
- Analytical balance
- Volumetric flasks
- Spectrophotometer (UV-Vis or other appropriate detector) or other suitable analytical instrument (e.g., GC-MS, HPLC)

Procedure:

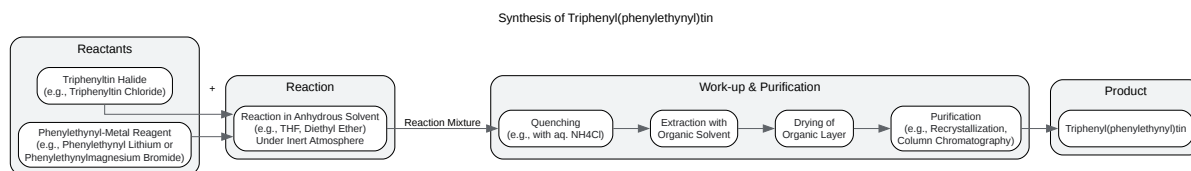
- Preparation of a Saturated Solution:
 - Add an excess amount of solid triphenyl(phenylethynyl)tin to a pre-weighed Schlenk flask or vial.
 - Under an inert atmosphere (e.g., argon or nitrogen), add a known volume of the anhydrous organic solvent.
 - Seal the flask/vial and place it in a constant temperature bath set to the desired temperature.
 - Stir the mixture vigorously for a sufficient amount of time (e.g., 24-48 hours) to ensure that equilibrium is reached. The presence of undissolved solid at the end of this period is crucial.
- Sample Withdrawal and Filtration:
 - Allow the undissolved solid to settle by stopping the stirring and letting the solution stand for several hours in the constant temperature bath.

- Carefully withdraw a known volume of the supernatant using a syringe fitted with a needle and a membrane filter to remove any suspended solid particles. All transfers should be performed under an inert atmosphere.
- Analysis:
 - Transfer the filtered, saturated solution to a volumetric flask and dilute it to a known volume with the same solvent.
 - Determine the concentration of triphenyl(phenylethynyl)tin in the diluted solution using a suitable analytical technique. A calibration curve prepared with standard solutions of known concentrations will be required.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualizations

Logical Workflow for the Synthesis of Triphenyl(phenylethynyl)tin

The following diagram illustrates a common synthetic route for the preparation of triphenyl(phenylethynyl)tin. The synthesis typically involves the reaction of a triphenyltin halide with a phenylethynyl-metal reagent.



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Caption: Synthetic pathway for triphenyl(phenylethynyl)tin.

Conclusion

This technical guide provides an estimation of the solubility of triphenyl(phenylethynyl)tin in common organic solvents based on data from closely related triphenyltin compounds. For precise quantitative data, experimental determination is necessary, and a detailed protocol for this has been provided. The included synthesis workflow diagram offers a clear visual representation of the preparation of this compound. This information is intended to be a valuable resource for researchers and professionals working with triphenyl(phenylethynyl)tin.

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